

Primisulfuron-methyl discovery and development history

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Compound of Interest

Compound Name: *Primisulfuron-methyl*

Cat. No.: *B166665*

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An In-depth Technical Guide to the Discovery and Development of **Primisulfuron-methyl**

Introduction

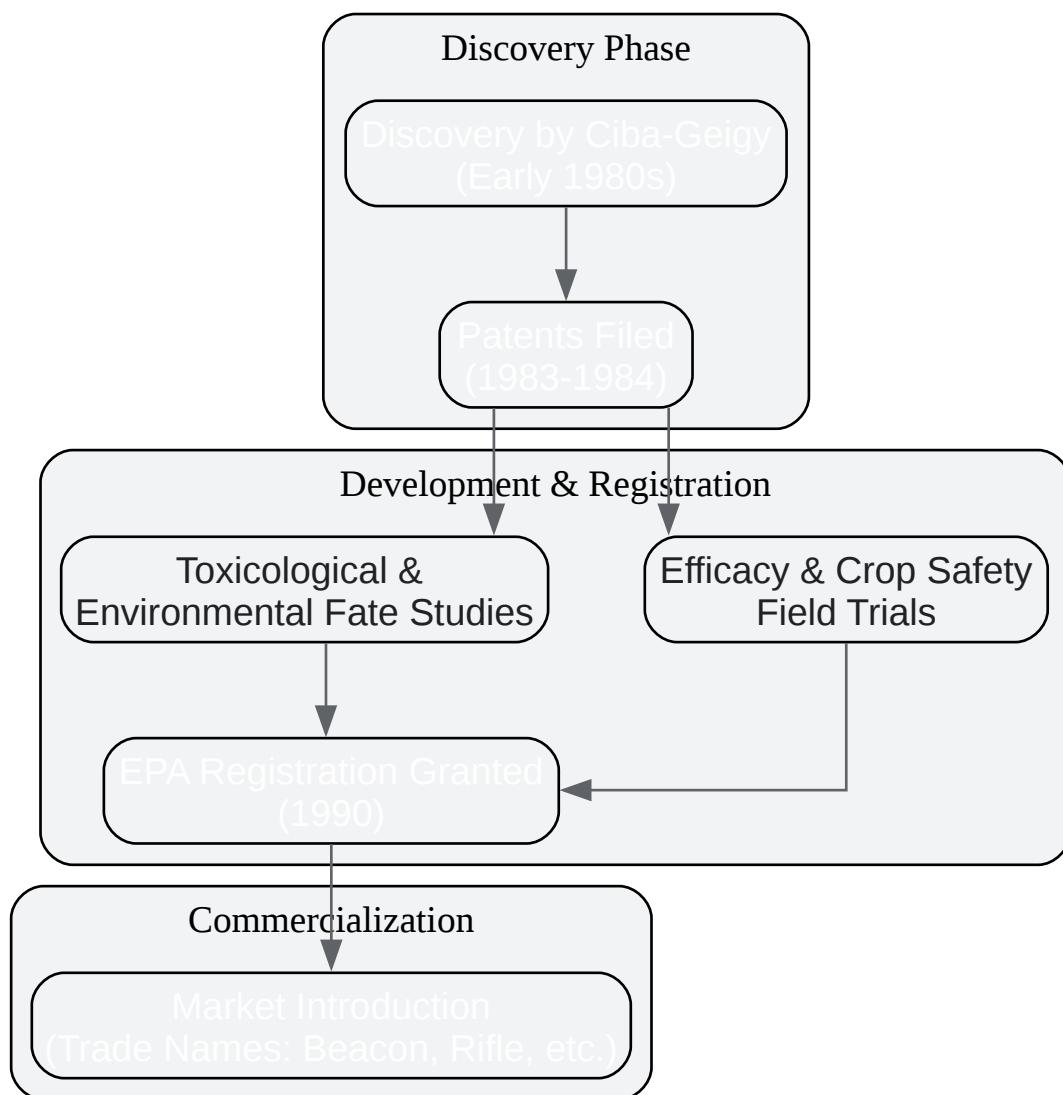
Primisulfuron-methyl is a selective, post-emergence sulfonylurea herbicide developed for the control of grassy and broadleaf weeds.^[1] First synthesized in the 1980s, it has become a valuable tool in agriculture, particularly for maize cultivation.^{[2][3]} This document provides a comprehensive technical overview of its discovery, mechanism of action, synthesis, and the experimental methodologies used in its development.

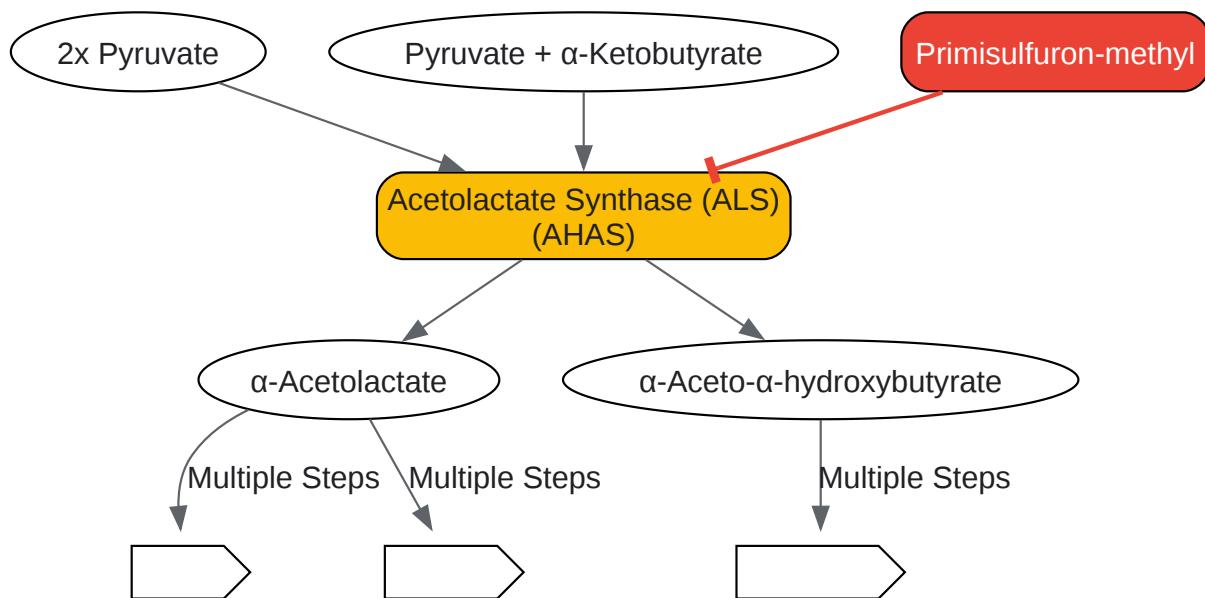
Discovery and Development History

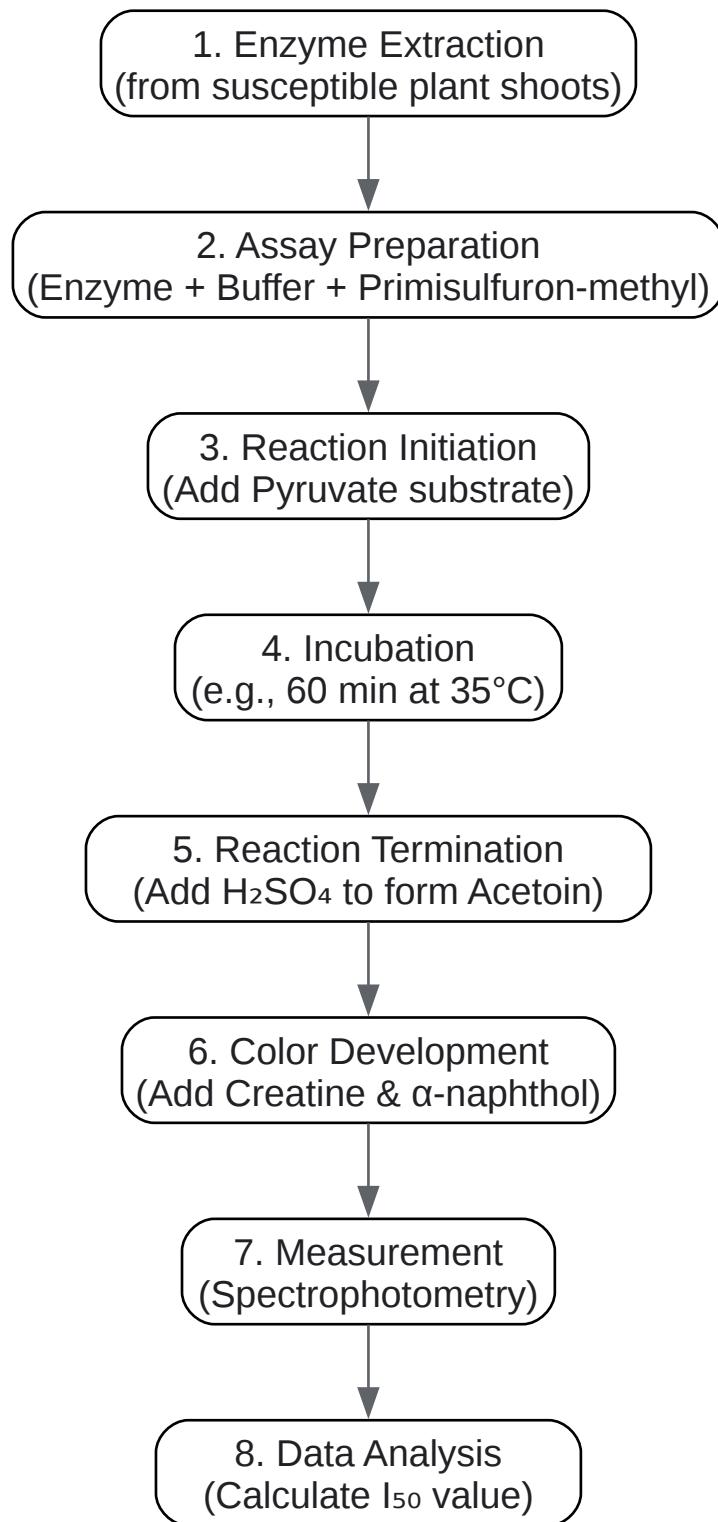
Primisulfuron-methyl was discovered and developed by Ciba-Geigy (now Syngenta) in the 1980s.^[3] The initial patents for the compound were filed by W. Meyer et al. in 1983 and 1984.^[4] It was first registered as a pesticide in the United States in 1990.^[4] The herbicide is known by several trade names, including Beacon, Rifle, Tell, Northstar, and Spirit.^{[1][2][5]}

Development Timeline

The development of **primisulfuron-methyl** followed a structured path from initial discovery to commercialization, focusing on identifying a potent inhibitor of a key plant enzyme.





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